

Methyl Paraben-13C6 vs unlabeled methylparaben

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Compound Focus: Methyl Paraben-13C6

CAS No.: 1581694-95-2

Cat. No.: S883048

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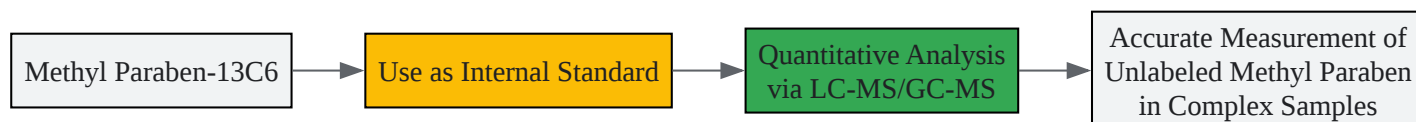
Compound Identification and Properties

The table below summarizes the key identifiers and properties of the labeled and unlabeled compounds for comparison.

Property	Methyl Paraben-13C6	Unlabeled Methyl Paraben
CAS Number	1581694-95-2 [1] [2]	99-76-3 [3] [2]
Molecular Formula	$C^{2^{13}}C_6H_8O_3$ [1] [2]	$C_8H_8O_3$ [3]
Molecular Weight	158.10 g/mol [1] [2]	152.15 g/mol [3]
IUPAC Name	Methyl 4-hydroxybenzoate-13C6 [1]	Methyl 4-hydroxybenzoate [3]
Synonyms	Methyl 4-hydroxybenzoate-13C6, Methyl Paraben-13C6 [1]	Methyl p-hydroxybenzoate, Nipagin M, E218 [3]
Chemical Structure	Six carbon-12 (12C) atoms in the benzene ring are replaced by carbon-13 (13C) atoms [1].	Standard aromatic phenol ester structure [3].

Applications and Role in Research

Methyl Paraben-13C6 is a stable isotope-labeled analog specifically designed for research, primarily serving as an **internal standard** in quantitative analysis. Its key function and a specific research application are outlined below.



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Role of **Methyl Paraben-13C6** in analytical workflows

- **Primary Function:** It is used as an internal standard for quantitative analysis by techniques like **LC-MS, GC-MS, and NMR** [1]. Because it is chemically identical to unlabeled methylparaben but heavier, it allows scientists to account for sample loss and instrument variability during analysis, leading to highly precise measurements [1].
- **Specific Research Application:** A 2023 pharmacokinetic study used deuterated methylparaben (a similar stable isotope-labeled compound) in a dermal cream applied to human volunteers. This approach allowed researchers to track the absorption, distribution, and excretion of the compound without interference from parabens already present in the body from other sources [4].

Pricing and Availability

Based on the search results, **Methyl Paraben-13C6** is marketed explicitly for research use only and is not for sale to patients [1].

Item	Detail
Availability	Sold by chemical suppliers like MedChemExpress (MCE) and Santa Cruz Biotechnology (SCBT) for research purposes [1] [2].
Example Price	\$388.00 for 1 mg from Santa Cruz Biotechnology [2]. MedChemExpress lists 1 mg as in stock, with 5 mg and 10 mg available upon quote [1].

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References

1. Methyl Paraben-13C6 (Methyl 4-hydroxybenzoate-13C6) [medchemexpress.com]
2. - Methyl | CAS 99-76-3 (paraben) | SCBT - Santa Cruz... 13 C 6 unlabeled [scbt.com]
3. Methylparaben [en.wikipedia.org]
4. Pharmacokinetics of transdermal methyl-, ethyl-, and ... [pubmed.ncbi.nlm.nih.gov]

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